

# solubility of 5-Bromo-2-iodobenzoic acid in organic solvents

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## Compound of Interest

Compound Name: 5-Bromo-2-iodobenzoic acid

Cat. No.: B1267828

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## Solubility of 5-Bromo-2-iodobenzoic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **5-Bromo-2-iodobenzoic acid** in organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this guide furnishes available qualitative data, a detailed experimental protocol for determining thermodynamic solubility, and a visualization of its chemical synthesis.

## Introduction

**5-Bromo-2-iodobenzoic acid** is a halogenated aromatic carboxylic acid, a class of compounds frequently utilized as building blocks in organic synthesis, particularly in the development of pharmaceuticals and other bioactive molecules. An understanding of its solubility profile in various organic solvents is critical for its application in reaction chemistry, purification processes such as recrystallization, and formulation studies. This guide aims to provide researchers with the necessary information to effectively work with this compound.

## Physicochemical Properties

A summary of the key physicochemical properties of **5-Bromo-2-iodobenzoic acid** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrIO <sub>2</sub>	
Molecular Weight	326.91 g/mol	
Appearance	Off-white to light yellow solid/powder	[1][2]
Melting Point	161-163 °C	[2][3]
pKa (Predicted)	2.47 ± 0.10	[3]
CAS Number	21740-00-1	

## Solubility Data

While exhaustive quantitative solubility data across a wide range of organic solvents is not readily available, existing information indicates the following solubility characteristics.

## Qualitative Solubility

The table below summarizes the known qualitative solubility of **5-Bromo-2-iodobenzoic acid** in various solvents.

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL (305.89 mM)	[1]
Methanol	Soluble	[3][4]
Water	Slightly soluble	[2][3]

## Formulations for In Vitro and In Vivo Studies

For research applications, **5-Bromo-2-iodobenzoic acid** can be formulated in mixed solvent systems to achieve higher concentrations. These formulations typically start with a stock solution in DMSO. It is important to note that the addition of aqueous media to a DMSO concentrate may cause precipitation, which can sometimes be rectified by heating or sonication[1].

Example Formulation Protocols:[1]

- Protocol 1: A solution of  $\geq 2.5$  mg/mL can be prepared by sequentially mixing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Protocol 2: A solution of  $\geq 2.5$  mg/mL can be prepared by mixing 10% DMSO with 90% (20% SBE- $\beta$ -CD in Saline).
- Protocol 3: A solution of  $\geq 2.5$  mg/mL can be prepared by mixing 10% DMSO with 90% Corn Oil.

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the thermodynamic solubility of **5-Bromo-2-iodobenzoic acid** in an organic solvent of interest. This protocol is based on the widely accepted shake-flask method.

## Materials and Equipment

- **5-Bromo-2-iodobenzoic acid** (solid)
- Selected organic solvent(s) (analytical grade)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge or filtration apparatus (e.g., syringe filters)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analysis instrumentation
- Volumetric flasks and pipettes

## Procedure

- Preparation of Saturated Solution:

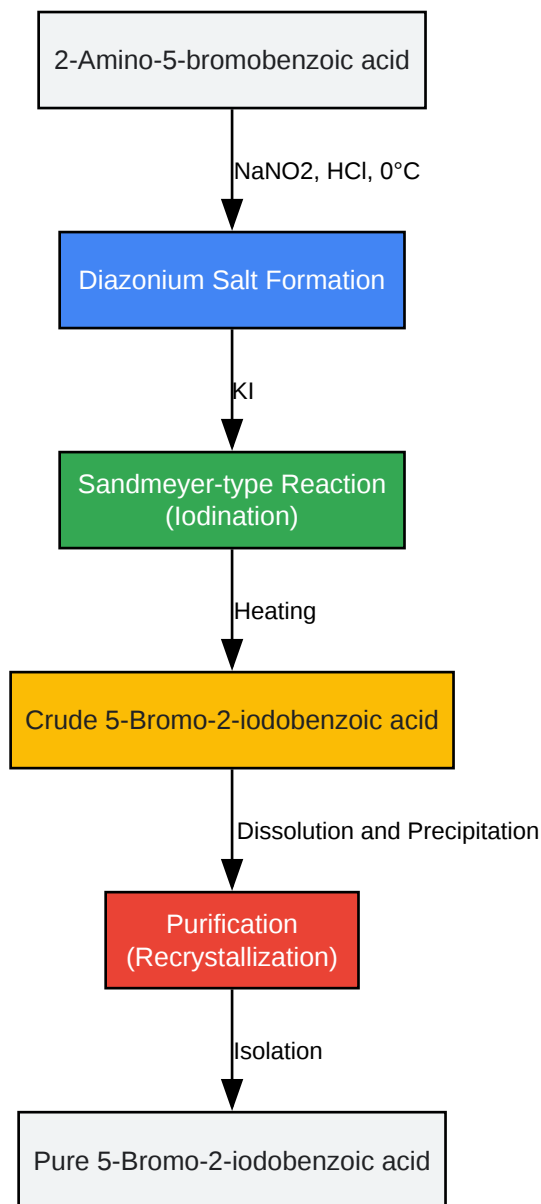
- Add an excess amount of solid **5-Bromo-2-iodobenzoic acid** to a vial. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
- Add a known volume of the desired organic solvent to the vial.
- Securely cap the vial to prevent solvent evaporation.
- Equilibration:
  - Place the vial in a constant temperature shaker set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient duration to allow the system to reach equilibrium. For many organic compounds, 24 to 48 hours is adequate, but it is recommended to test samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration has reached a plateau.
- Phase Separation:
  - After equilibration, remove the vial from the shaker and allow the undissolved solid to settle.
  - Carefully separate the saturated solution from the excess solid. This can be achieved by either:
    - Centrifugation: Centrifuge the vial at a high speed to pellet the solid, then carefully pipette the supernatant.
    - Filtration: Draw the solution through a syringe filter that is compatible with the organic solvent.
- Quantification:
  - Accurately dilute a known volume of the clear saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.
  - Analyze the diluted sample using a validated HPLC method to determine the concentration of **5-Bromo-2-iodobenzoic acid**.

- Prepare a calibration curve using standard solutions of **5-Bromo-2-iodobenzoic acid** of known concentrations in the same solvent.
- Calculate the concentration of the original saturated solution based on the dilution factor. This value represents the solubility of the compound in the tested solvent at the specified temperature.

## Visualization of Synthesis Workflow

The synthesis of **5-Bromo-2-iodobenzoic acid** from 2-Amino-5-bromobenzoic acid is a common route. The workflow for this chemical transformation is depicted below.

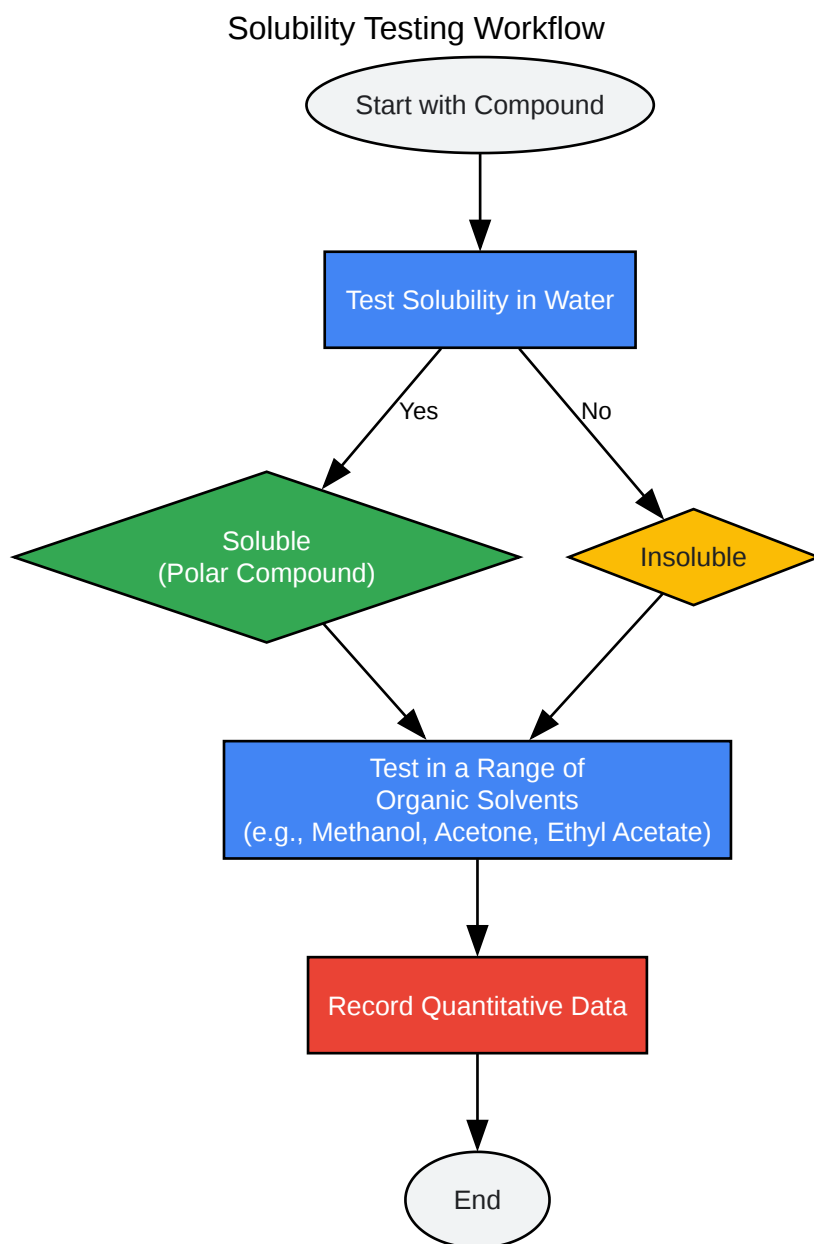
## Synthesis Workflow of 5-Bromo-2-iodobenzoic Acid



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Caption: Synthesis workflow from starting material to pure product.

The logical relationship for determining the appropriate solvent system for solubility testing can be visualized as a decision-making workflow.



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Caption: A logical workflow for systematic solubility testing.

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